

ATTO 425 Azide for Bioorthogonal Labeling: Application Notes and Protocols

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Compound of Interest

Compound Name: ATTO 425

Cat. No.: B1264053

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Introduction

ATTO 425 is a fluorescent label belonging to the coumarin dye family.^{[1][2][3]} It is characterized by a high fluorescence quantum yield, a large Stokes shift, and good photostability, making it a robust tool for various bioanalytical applications.^{[1][4][5]} The azide functional group on **ATTO 425** allows for its specific covalent attachment to alkyne-modified biomolecules via bioorthogonal "click chemistry" reactions.^{[2][3]} This highly selective and biocompatible ligation strategy enables the precise labeling of proteins, nucleic acids, and glycans in complex biological samples, including live cells.^{[6][7]}

This document provides detailed application notes and protocols for the use of **ATTO 425** azide in bioorthogonal labeling experiments, focusing on the two most common click chemistry reactions: the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and the strain-promoted azide-alkyne cycloaddition (SPAAC).

Spectroscopic and Physicochemical Properties

Proper experimental design and data interpretation require a clear understanding of the spectral characteristics of **ATTO 425**. The key quantitative data for **ATTO 425** are summarized in the table below.

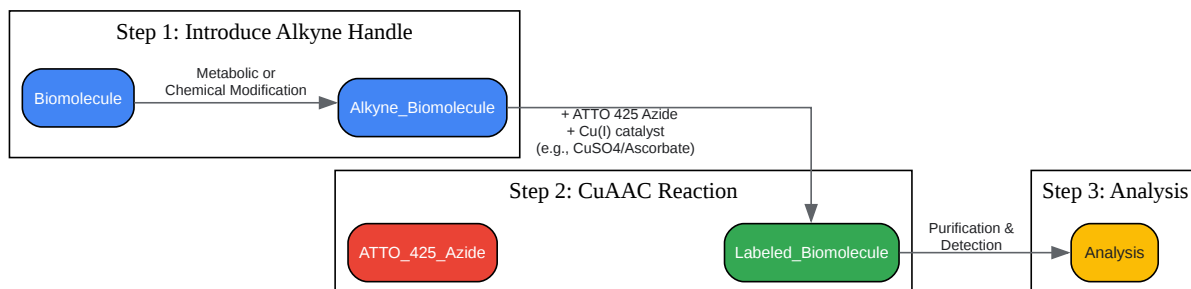
Property	Value	Reference(s)
Excitation Maximum (λ_{abs})	439 nm	[1][3]
Emission Maximum (λ_{fl})	485 nm	[1][3]
Molar Extinction Coefficient (ϵ_{max})	$4.5 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	[1][3]
Fluorescence Quantum Yield (η_{fl})	90%	[1][3]
Fluorescence Lifetime (τ_{fl})	3.6 ns	[1][3]
Molecular Weight	602 g/mol	[3]
Structure	Coumarin derivative	[1][2][5]
Solubility	Soluble in polar solvents (e.g., DMF, DMSO)	[5]

Bioorthogonal Labeling Strategies with ATTO 425 Azide

Bioorthogonal labeling with **ATTO 425** azide is a two-step process. First, a biomolecule of interest is metabolically, enzymatically, or chemically modified to incorporate an alkyne group. Second, the alkyne-tagged biomolecule is reacted with **ATTO 425** azide.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

CuAAC is a highly efficient and widely used click chemistry reaction that utilizes a copper(I) catalyst to ligate terminal alkynes and azides.[8][9] This method is ideal for labeling purified proteins, cell lysates, and fixed cells.[10][11]

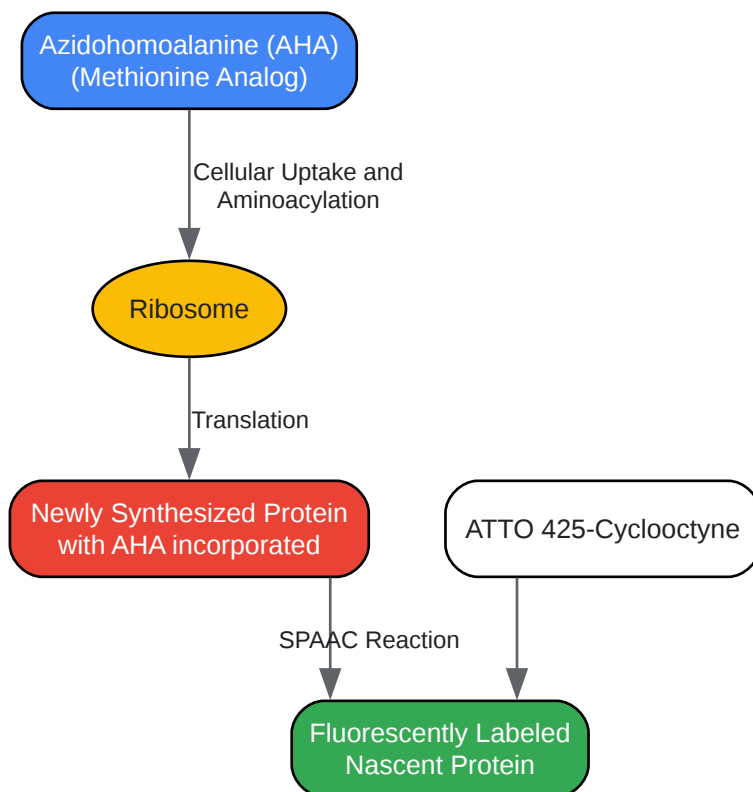
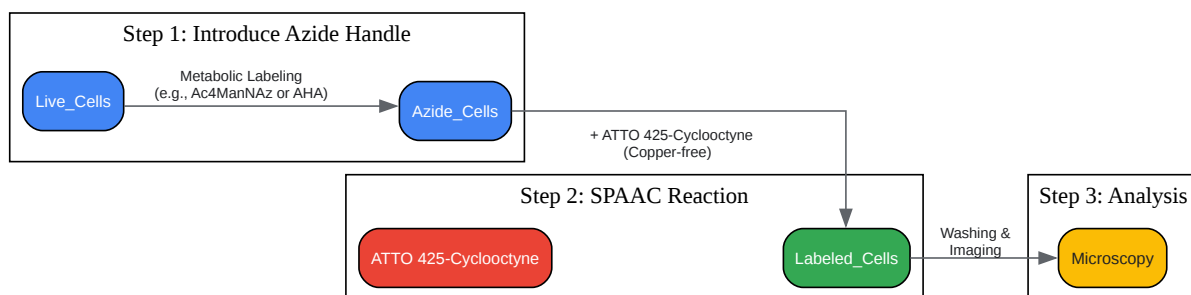


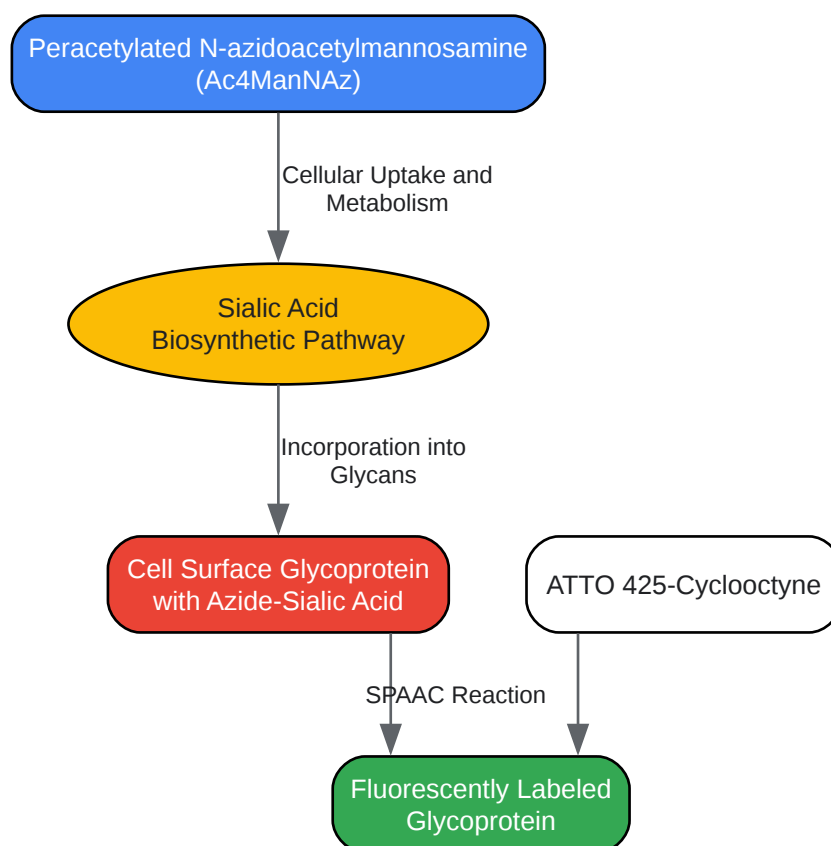
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CuAAC Experimental Workflow

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

SPAAC is a copper-free click chemistry reaction that utilizes a strained cyclooctyne to react with an azide.^[12] The absence of a cytotoxic copper catalyst makes SPAAC the preferred method for labeling biomolecules in living cells and organisms.^{[6][12]}





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